

An In-depth Technical Guide to ¹⁸F-Labeled FAP Inhibitors in Oncology

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Compound of Interest

Compound Name: AIF-PD-FAPI

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This technical guide provides a comprehensive review of ¹⁸F-labeled Fibroblast Activation Protein (FAP) inhibitors for applications in oncology. FAP, a type II transmembrane serine protease, is highly expressed on cancer-associated fibroblasts (CAFs) in the stroma of over 90% of human epithelial carcinomas, while its presence in healthy adult tissues is minimal.^[1]^[2] This differential expression profile makes FAP an exceptional target for both diagnostic imaging and therapeutic interventions in a wide array of cancers.^[1]^[3]^[4] The development of radiolabeled FAP inhibitors (FAPIs), particularly those labeled with fluorine-18 (¹⁸F), offers significant advantages for positron emission tomography (PET) imaging due to the optimal half-life and imaging characteristics of ¹⁸F.

The Role of FAP in the Tumor Microenvironment

Fibroblast Activation Protein is a key modulator of the tumor microenvironment (TME), contributing to tumor progression, invasion, metastasis, and immunosuppression. Its principal functions within the TME include:

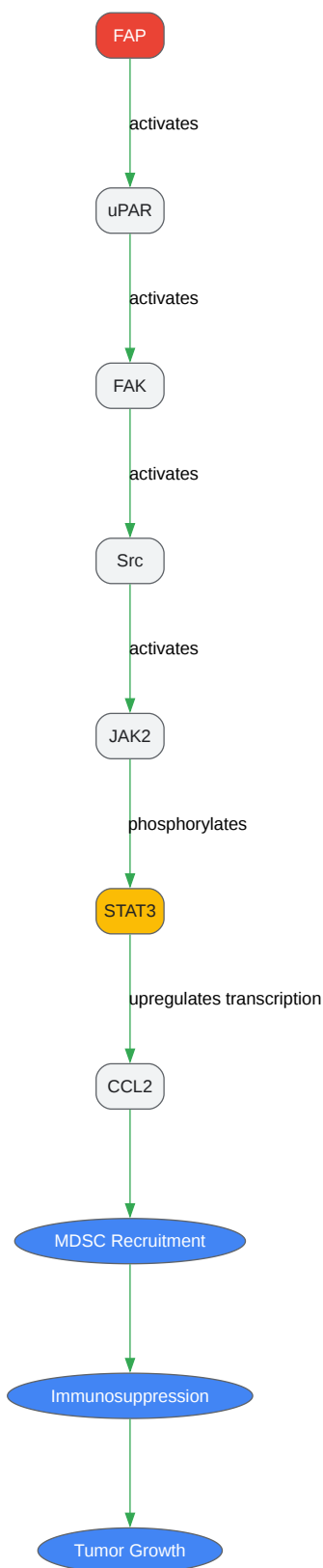
- **Extracellular Matrix (ECM) Remodeling:** FAP's enzymatic activity, which includes both dipeptidyl peptidase and collagenase functions, degrades components of the ECM, such as type I and III collagen. This remodeling facilitates the invasion and migration of tumor cells.
- **Immunosuppression:** FAP-positive CAFs create an immunosuppressive TME by secreting cytokines like TGF- β and IL-6, which can inhibit the function of anti-tumor T cells. They also

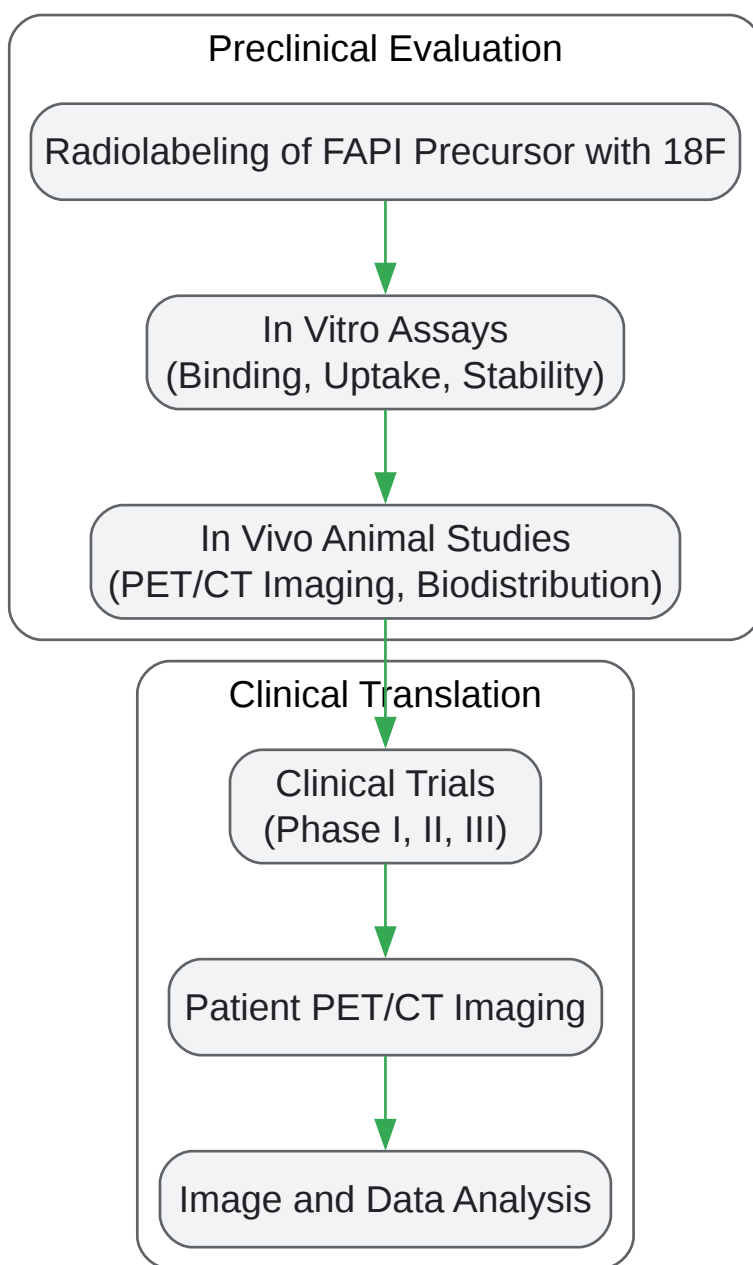
promote the recruitment of myeloid-derived suppressor cells (MDSCs).

- **Angiogenesis:** By remodeling the ECM and releasing pro-angiogenic factors, FAP-positive CAFs contribute to the formation of new blood vessels that are essential for tumor growth.
- **Tumor Growth and Invasion:** FAP influences intracellular signaling pathways that regulate cell proliferation and invasion, directly and indirectly promoting tumor growth.

Signaling Pathways Involving FAP

FAP's pro-tumorigenic effects are mediated through the activation of several intracellular signaling pathways. A critical pathway involves the activation of STAT3 in CAFs, leading to the production of CCL2 and the recruitment of immunosuppressive MDSCs. FAP can also influence the PTEN/PI3K/Akt and Ras-ERK pathways to affect cell motility and migration.





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